

Relative SN2 reaction rates of N-(2-chloroethyl)dialkylamines

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Compound of Interest

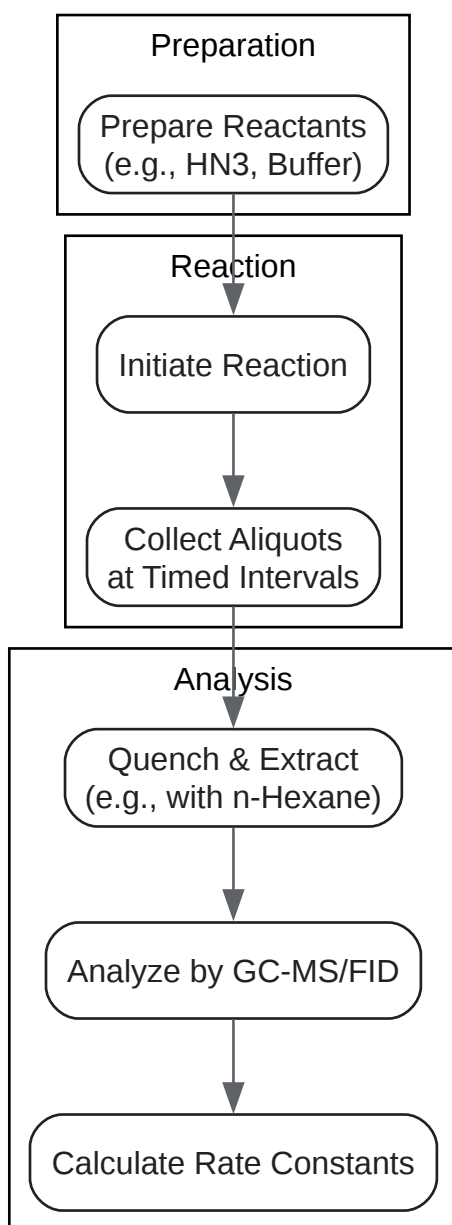
Compound Name: 2-(Diisopropylamino)ethyl chloride

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Reaction Mechanism: Neighboring Group Participation

The SN2 reaction of N-(2-chloroethyl)dialkylamines proceeds via a mechanism known as neighboring group participation (NGP). The nitrogen atom, with its lone pair of electrons, acts as an internal nucleophile, attacking the electrophilic carbon bearing the chlorine atom. This intramolecular SN2 reaction results in the displacement of the chloride leaving group and the formation of a strained, three-membered aziridinium ion. This cyclization is the rate-determining step for the overall reaction. The highly electrophilic aziridinium ion is then susceptible to attack by external nucleophiles. This two-step process, with each step being an SN2 reaction, ultimately leads to a retention of configuration at the carbon center.



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